

Cbz-Alaninol: Physicochemical Profiling, Solubility, and Applications in Drug Development

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Compound of Interest

Compound Name: *Benzyl hydroxy(isopropyl)carbamate*
Cat. No.: *B15242872*

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Executive Summary

Cbz-L-Alaninol (Benzyl (S)-(1-hydroxypropan-2-yl)carbamate; CAS: 66674-16-6) is a highly versatile chiral amino alcohol derived from L-alanine^[1]. In modern drug development and asymmetric synthesis, the carboxybenzyl (Cbz) protecting group serves a dual purpose: it chemically shields the primary amine from unwanted side reactions (such as premature oxidation or polymerization) and sterically directs downstream stereoselective transformations. This whitepaper provides an in-depth analysis of the physicochemical properties, thermodynamic solubility behavior, and validated experimental workflows for utilizing Cbz-L-Alaninol in pharmaceutical research.

Physicochemical Profiling & Mechanistic Significance

Understanding the physical properties of Cbz-L-Alaninol is critical for formulation scientists and medicinal chemists. The balance between the hydrophilic hydroxyl/carbamate core and the

lipophilic benzyl ring dictates its behavior in both biological assays and organic synthesis[1].

Table 1: Key Physicochemical Properties

Property	Value	Causality / Significance in Drug Design
Molecular Weight	209.24 g/mol [1]	Well below the 500 Da limit of , making it an ideal low-MW building block for complex APIs.
Melting Point	70–84 °C[2]	The broad reported range is highly dependent on the crystalline state and purity. Lower MP (~70 °C) indicates potential polymorphism or residual solvent.
Boiling Point	~375.2 °C[2]	High boiling point necessitates non-thermal methods (e.g., high vacuum or lyophilization) for solvent removal during synthesis.
Density	~1.15 g/cm ³ [2]	Important for volumetric calculations when preparing high-concentration stock solutions in organic solvents.
LogP (Predicted)	1.20 – 1.68[1][3]	Moderate lipophilicity ensures cell membrane permeability while retaining sufficient aqueous solubility for in vitro screening.
Polar Surface Area	58.6 Å ² [1]	Optimal for crossing biological barriers, including the Blood-Brain Barrier (BBB), which is crucial for neuro-active derivatives[4].

Solubility Data & Thermodynamic Behavior

Cbz-L-Alaninol exhibits an amphiphilic solubility profile. The presence of the Cbz group significantly restricts its aqueous solubility compared to unprotected L-alaninol, shifting its preference toward polar aprotic and organic solvents[5][6].

Table 2: Solubility Profile across Common Solvents

Solvent	Solubility Range	Mechanistic Insight & Application
Water	2.02 – 3.42 mg/mL[6]	Poor to Moderate: Hydrogen bonding is hindered by the bulky, hydrophobic benzyl ring. Co-solvents (e.g., 1-5% DMSO) are mandatory for aqueous bioassays[6].
Ethanol	> 50 mg/mL[7]	High: Excellent for recrystallization and preparing primary stock solutions. Ethanol disrupts intermolecular carbamate hydrogen bonds[7].
DMSO / DMF	> 100 mg/mL[4]	Very High: The standard for in vitro assay stock preparation and complex synthetic steps (e.g., thioacetylation)[4].
MTBE	Soluble	Moderate: Used extensively as a solvent in biocatalytic cascades (e.g., enzymatic acetylation) to prevent substrate racemization.

Validated Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols are designed as self-validating systems, incorporating causality for every major experimental choice.

Protocol 1: Thermodynamic Solubility Determination (Shake-Flask Method)

Kinetic solubility methods (like solvent-shifting) often overestimate solubility due to supersaturation. This protocol strictly measures thermodynamic equilibrium, aligning with .

- **Preparation:** Add an excess of Cbz-L-Alaninol solid (~20 mg) to a borosilicate glass vial containing 1.0 mL of the target buffer (e.g., PBS, pH 7.4).
- **Equilibration:** Cap the vial and agitate at 300 rpm on an orbital shaker at a strictly controlled temperature (25.0 ± 0.5 °C) for 48 hours.
 - **Causality:** A 48-hour window guarantees the complete transition from kinetic dissolution to a stable thermodynamic equilibrium, preventing false-positive high solubility readings.
- **Phase Separation:** Centrifuge the suspension at $10,000 \times g$ for 15 minutes to pellet the undissolved solid.
 - **Causality:** Centrifugation is prioritized over syringe filtration, as lipophilic compounds like Cbz-Alaninol can non-specifically adsorb to standard nylon or PTFE filter membranes, artificially lowering the measured concentration.
- **Quantification:** Extract the supernatant, dilute in the mobile phase, and quantify using HPLC-UV ($\lambda \sim 210$ nm, targeting the benzyl chromophore) against a standard curve prepared in methanol.

Protocol 2: Enzymatic Acetylation for Asymmetric Synthesis

Based on established biocatalytic methodologies, this protocol utilizes Cbz-L-Alaninol to synthesize diastereomerically pure target molecules.

- **Reaction Setup:** Dissolve Cbz-L-Alaninol (1.0 equiv, ~0.27 g) and vinyl acetate (1.5 equiv) in 5.5 mL of Methyl tert-butyl ether (MTBE).
- **Biocatalyst Addition:** Add 100 mg of Amano lipase PS (immobilized on diatomite).

- Causality: Lipase ensures highly regioselective acetylation of the primary hydroxyl group. MTBE is chosen as the solvent to strictly avoid racemization at the α -position, preserving the chiral integrity of the L-isomer.
- Incubation: Stir the suspension at room temperature for 3 hours until TLC (Ethyl Acetate:Petroleum Ether 1:1) indicates full conversion.
- Purification: Remove the immobilized enzyme via flash filtration through Celite. Concentrate the solvent under reduced pressure at 40 °C to yield the pure acetylated product.

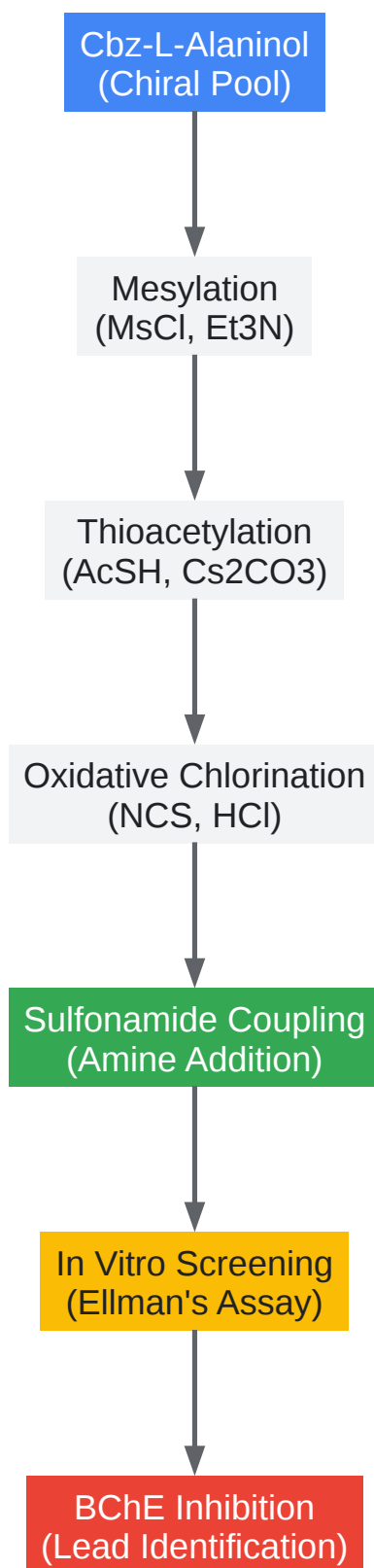
Applications in Drug Development

Cbz-L-Alaninol is not just a passive building block; its structural features actively influence the pharmacokinetic and pharmacodynamic properties of the resulting therapeutics.

- Butyrylcholinesterase (BChE) Inhibitors: In Alzheimer's disease research, Cbz-L-Alaninol is a critical precursor for novel sulfonamide-based carbamates. The hydroxyl group is mesylated, converted to a thioacetate, and oxidatively chlorinated to form sulfonyl chlorides. These are coupled with amines to yield potent BChE inhibitors, with some derivatives showing highly selective IC₅₀ values as low as 4.33 μ M[4].
- Pharmacokinetic Modulators: Derivatives of Cbz-Alaninol have been patented as modulators of pharmacokinetic properties. These compounds are engineered to selectively inhibit cytochrome P450 monooxygenases (e.g., CYP3A4) without exhibiting off-target biological activity, thereby acting as "boosters" to increase the half-life of co-administered antiviral or oncology drugs[8][9].

Workflow Visualization

Below is the logical workflow for synthesizing and screening Cbz-L-Alaninol-derived BChE inhibitors, illustrating the transition from chiral pool material to biological lead[4].



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Figure 1: Synthetic and screening workflow for Cbz-L-Alaninol-derived BChE inhibitors.

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